

Basic Yellow 57: A Technical Classification

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Compound of Interest

Compound Name: Basic yellow 57

Cat. No.: B008371

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To Researchers, Scientists, and Drug Development Professionals:

This document addresses the chemical classification of the colorant **Basic Yellow 57**. Based on a review of its core chemical structure, **Basic Yellow 57** is not a xanthene dye. It is correctly classified as a monoazo dye. This guide will elucidate the structural differences that underpin this classification.

Defining Xanthene Dyes

Xanthene dyes are a class of compounds distinguished by their core molecular framework, the xanthene nucleus (dibenzo[a,e]pyran).[1][2][3] This heterocyclic structure consists of two benzene rings fused to a central pyran ring. Prominent examples of xanthene dyes include fluoresceins, eosins, and rhodamines, which are well-known for their brilliant color and fluorescent properties.[1][4]

The fundamental structure of the xanthene core is $C_{13}H_{10}O$. [1] Dyes in this family are typically synthesized through the condensation of phthalic anhydride derivatives with resorcinol or 3-aminophenol derivatives.[1]

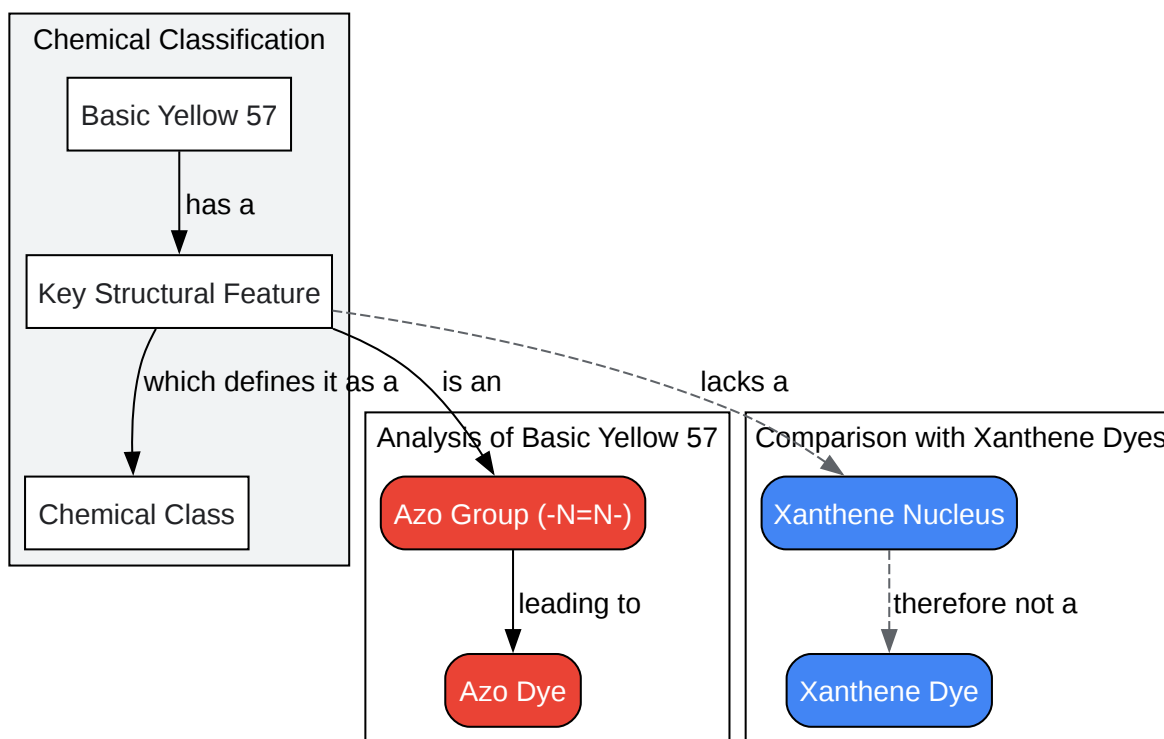
The Chemical Identity of Basic Yellow 57

Basic Yellow 57 (CAS No. 68391-31-1) belongs to the single azo class of dyes.[5] Its chemical structure is formally named trimethyl-[3-[(3-methyl-5-oxo-1-phenyl-4H-pyrazol-4-yl)diazenyl]phenyl]azanium;chloride.[6]

The synthesis of **Basic Yellow 57** involves a diazo coupling reaction, a method characteristic of azo dye production.[5][7] Specifically, it is manufactured by the coupling of 3-amino-N,N,N-trimethylbenzenaminium chloride with 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one.[5][7][8] The key feature of its structure, and the source of its color, is the azo group ($-N=N-$) that connects the aromatic rings. This is the defining chromophore of an azo dye.

Structural Comparison and Classification

The determination that **Basic Yellow 57** is not a xanthene dye is based on the clear absence of the xanthene nucleus in its molecular structure. The logical relationship for this classification is outlined in the diagram below.



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Caption: Logical workflow for the classification of **Basic Yellow 57**.

Conclusion

While both xanthene and azo dyes can produce vibrant colors, their classification is rooted in fundamental, mutually exclusive structural differences. **Basic Yellow 57**'s synthesis and molecular backbone, which features a characteristic azo linkage, firmly place it within the azo dye category. It does not contain the defining dibenzo[a,e]pyran (xanthene) ring system and is therefore not a xanthene dye.

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